

Technical Guide: Synthesis and Purification of Sodium Propane-1-sulfonate Hydrate

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Compound of Interest

Compound Name: Sodium Propane-1-sulfonate Hydrate

Cat. No.: B1593182

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This in-depth technical guide provides a comprehensive overview of the synthesis and purification of **sodium propane-1-sulfonate hydrate**. The document details the underlying chemical principles, provides explicit experimental protocols, and presents key data in a structured format for ease of reference.

Introduction

Sodium propane-1-sulfonate hydrate is an organic sulfonate salt that exists as a white to off-white crystalline solid.^[1] Its solubility in water makes it a versatile compound in various applications, including its use as a surfactant, emulsifier, and as a stabilizing agent for proteins and enzymes in biochemical research.^[1] The hydrate form incorporates water molecules within its crystal structure, which can influence its physical properties and stability.^[1] This guide outlines a robust and reproducible method for its synthesis and subsequent purification.

Physicochemical Properties

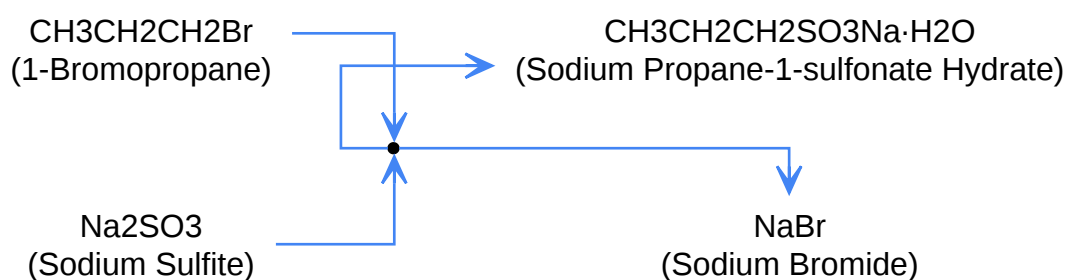
A summary of the key physicochemical properties of **sodium propane-1-sulfonate hydrate** is provided in the table below.

Property	Value	Reference
CAS Number	304672-01-3	
Molecular Formula	CH ₃ CH ₂ CH ₂ SO ₃ Na · H ₂ O	
Molecular Weight	164.16 g/mol	
Appearance	White to off-white crystalline solid	[1]
Melting Point	250 °C (decomposes)	
Solubility	Soluble in water (10% solution is clear and colorless)	
Purity (Typical)	≥98%	[1]

Synthesis of Sodium Propane-1-sulfonate Hydrate

The synthesis of sodium propane-1-sulfonate is achieved via the Strecker sulfite alkylation reaction. This method involves the nucleophilic substitution of a halide from an alkyl halide by a sulfite salt. In this case, 1-bromopropane is reacted with sodium sulfite in an aqueous solution.

Reaction Scheme



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Caption: Reaction scheme for the synthesis of **sodium propane-1-sulfonate hydrate**.

Experimental Protocol

This protocol is a representative method based on established procedures for the synthesis of alkyl sulfonates.^[2]

Materials and Equipment:

- 1-Bromopropane
- Anhydrous sodium sulfite
- Deionized water
- Round-bottom flask with a reflux condenser and magnetic stirrer
- Heating mantle
- Rotary evaporator
- Petroleum ether
- Ethyl alcohol (95%)
- Büchner funnel and flask
- Vacuum oven

Procedure:

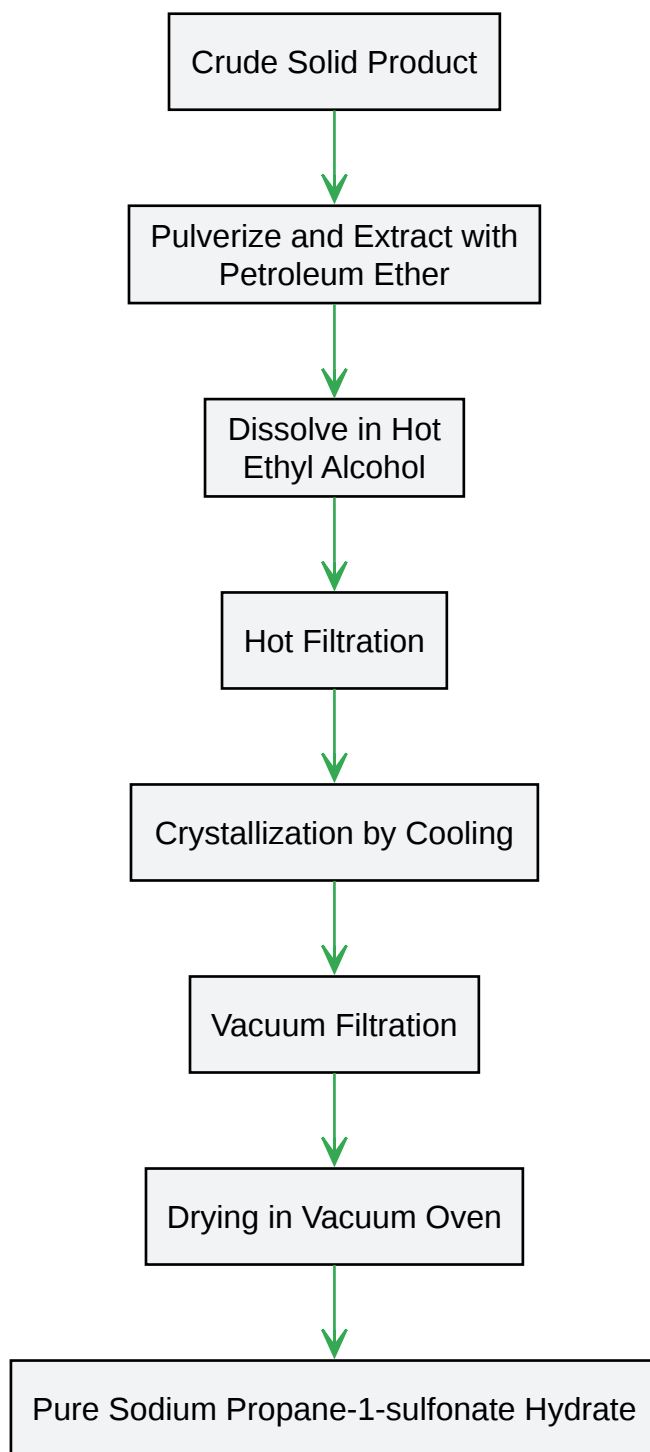
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 1.15 moles of anhydrous sodium sulfite in 750 mL of deionized water.
- **Addition of Alkyl Halide:** To the stirred sulfite solution, add 1.0 mole of 1-bromopropane.
- **Reaction:** Heat the reaction mixture to reflux (approximately 100-110°C) and maintain reflux for 8-10 hours with vigorous stirring. The reaction progress can be monitored by techniques such as TLC or GC to check for the disappearance of the 1-bromopropane.
- **Work-up:**
 - After the reaction is complete, cool the mixture to room temperature.

- Transfer the reaction mixture to a larger beaker and evaporate to dryness on a steam bath or using a rotary evaporator.
- The resulting solid residue contains the crude sodium propane-1-sulfonate, unreacted sodium sulfite, and sodium bromide.

Purification of Sodium Propane-1-sulfonate Hydrate

The purification process is critical to remove inorganic salts and any organic by-products, such as propanol, which may have formed through hydrolysis of 1-bromopropane.^[2]

Purification Workflow



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Caption: Workflow for the purification of **sodium propane-1-sulfonate hydrate**.

Experimental Protocol

- Removal of Organic Impurities:

- Pulverize the crude solid residue.
- Transfer the powder to a flask and add petroleum ether. Stir vigorously for 30 minutes to extract any unreacted 1-bromopropane and propanol.
- Filter the solid and discard the petroleum ether filtrate. Repeat this extraction step if significant organic impurities are expected.
- Recrystallization:
 - Transfer the solid to a beaker and add a minimal amount of hot 95% ethyl alcohol to dissolve the sodium propane-1-sulfonate. The inorganic salts (sodium sulfite and sodium bromide) are largely insoluble in hot ethanol.[2]
 - Perform a hot filtration through a pre-heated Büchner funnel to remove the insoluble inorganic salts.
 - Allow the filtrate to cool slowly to room temperature, and then place it in a refrigerator or ice bath to induce crystallization. Lustrous white plates of **sodium propane-1-sulfonate hydrate** should form.[2]
 - For higher purity, a second recrystallization from fresh hot ethyl alcohol may be performed. [2]
- Isolation and Drying:
 - Collect the crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold ethyl alcohol.
 - Dry the purified crystals in a vacuum oven at a moderate temperature (e.g., 50-60°C) to remove any residual solvent.

Data Summary

The following table summarizes the key quantitative parameters for the synthesis and purification of **sodium propane-1-sulfonate hydrate**.

Parameter	Value/Range	Notes
Reactant Molar Ratio (Sodium Sulfite : 1-Bromopropane)	1.15 : 1.0	An excess of sodium sulfite is used to drive the reaction to completion.
Reaction Temperature	100-110 °C (Reflux)	
Reaction Time	8-10 hours	
Typical Yield (after purification)	~70%	Based on the synthesis of similar alkyl sulfonates.[2]
Purity (after one recrystallization)	≥98%	
Purity (after two recrystallizations)	≥99%	

Conclusion

The synthesis of **sodium propane-1-sulfonate hydrate** via the Strecker sulfite alkylation of 1-bromopropane is a reliable and well-established method. The purification, primarily involving extraction and recrystallization from ethanol, is effective in yielding a high-purity product. The detailed protocols and data presented in this guide provide a solid foundation for researchers and professionals in the field to successfully synthesize and purify this valuable compound for its various applications. As with all chemical procedures, appropriate safety precautions should be taken, including the use of personal protective equipment and working in a well-ventilated fume hood.

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